

Application Notes and Protocols for Designing a Flyback Converter Using the FAN7602

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Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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These application notes provide a detailed guide for designing a flyback converter using the **FAN7602** green current mode PWM controller. The content is tailored for a technical audience and includes comprehensive experimental protocols for design validation.

Introduction to the FAN7602 Flyback Converter

The **FAN7602** is a green current mode PWM controller designed for offline adapter applications, auxiliary power supplies, and other low-power applications.^{[1][2][3][4]} Its features, such as a fixed 65kHz operating frequency with frequency modulation, internal high-voltage start-up switch, and burst mode operation, contribute to reduced standby power consumption and improved EMI performance.^{[1][5][6]} This document outlines the systematic design and validation of a flyback converter based on the **FAN7602**.

A flyback converter is a popular choice for low to mid-power applications (up to 150W) due to its simplicity, cost-effectiveness, and ability to provide input-output isolation and multiple outputs.^{[7][8]} The basic topology consists of a coupled inductor (flyback transformer) that

stores energy from the input when the primary switch is on and transfers it to the output when the switch is off.[7]

Design Specifications and Component Selection

This section details the design process for a flyback converter, starting with the initial specifications and moving through the selection of each critical component.

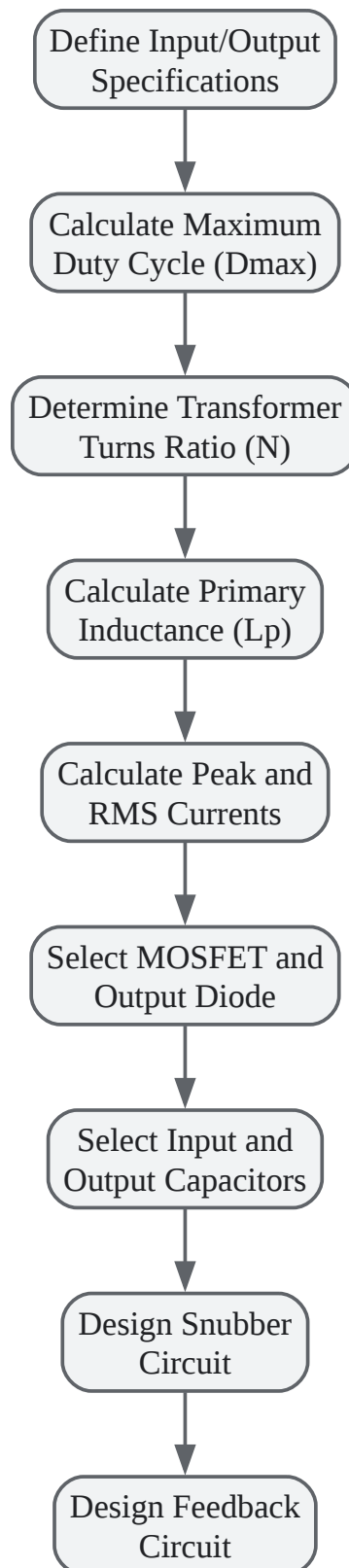
Initial Design Parameters

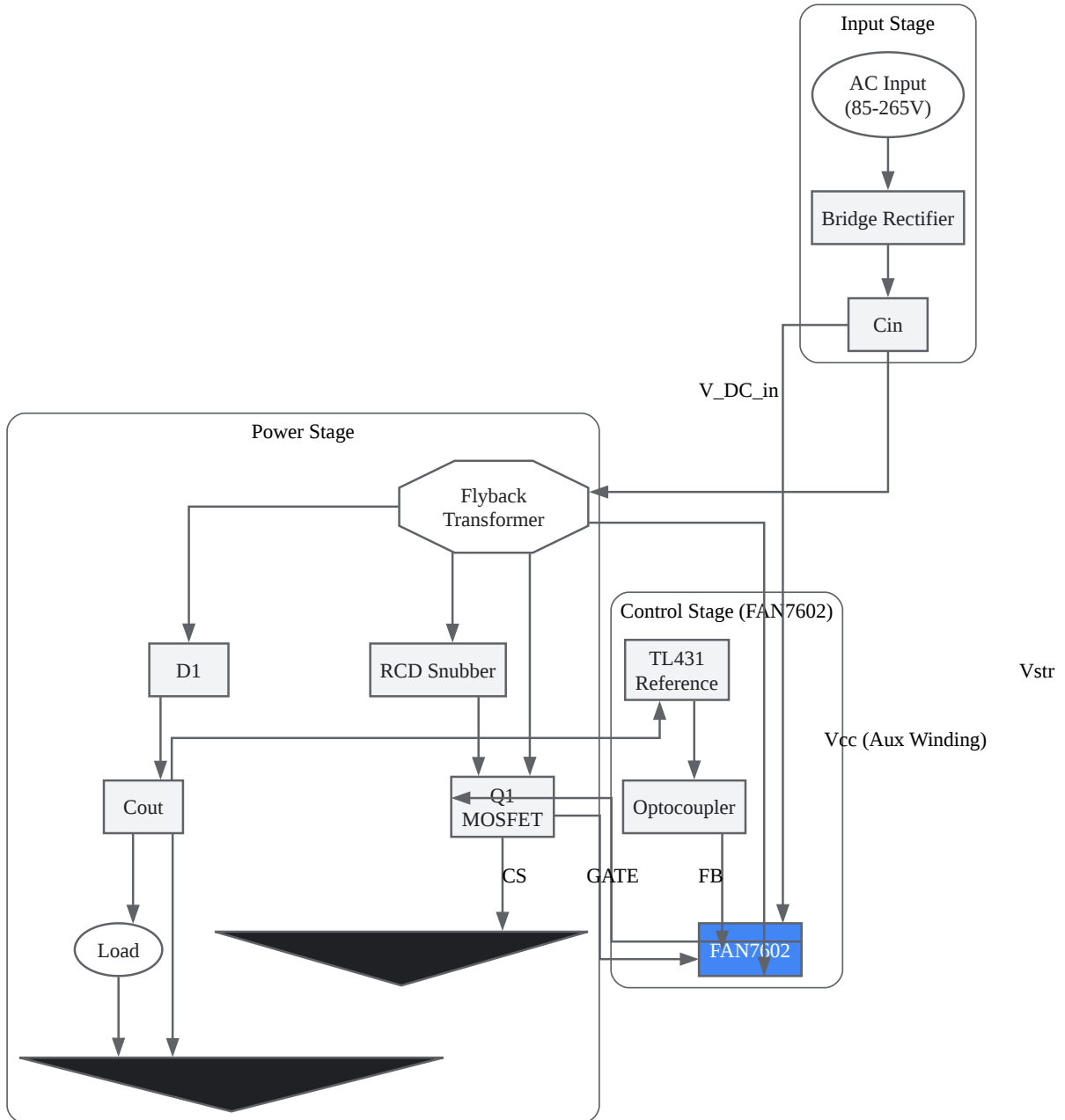
The first step is to define the key operational parameters of the converter. These parameters will dictate the subsequent component calculations.

Parameter	Symbol	Value	Unit
Input Voltage Range	V_{in}	85 - 265	VAC
Nominal Output Voltage	V_{out}	12	V
Maximum Output Current	I_{out_max}	2	A
Switching Frequency	f_{sw}	65	kHz
Estimated Efficiency	η	85	%

Flyback Converter Design Flow

The design process follows a logical sequence to ensure all component values are correctly determined based on the initial specifications.





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